Using 2,3-Dimethyl-5-nitrobenzoic acid as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*2,3-Dimethyl-5-nitrobenzoic acid*
Cat. No.:	*B8670952*

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Application Note: 2,3-Dimethyl-5-nitrobenzoic Acid

High-Purity Scaffold for Kinase Inhibitors and Targeted Protein Degraders

Executive Summary

2,3-Dimethyl-5-nitrobenzoic acid (CAS 110969-50-1) is a specialized aromatic building block increasingly utilized in the synthesis of next-generation small molecule therapeutics. Unlike its more common isomers, this scaffold offers a unique substitution pattern that balances steric bulk (via the ortho, meta-dimethyl motif) with an electronically distinct handle (the meta-nitro group).

Its primary utility lies in its reduction to 5-amino-2,3-dimethylbenzoic acid, a "privileged pharmacophore" used to construct:

- HPK1 Inhibitors: For immuno-oncology applications (e.g., enhancing T-cell response).

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- Molecular Glues & PROTACs: Specifically as a linker attachment point or cereblon-binding modulator in GSPT1 degraders.
- Aniline-Based Ligands: For various kinase ATP-binding pockets where the 2,3-dimethyl group induces a specific atropisomeric twist or hydrophobic fit.

This guide details the optimized synthesis, purification, and downstream application of this intermediate, addressing the critical challenge of regioselective nitration.

Chemical Profile & Strategic Importance

Property	Specification
Chemical Name	2,3-Dimethyl-5-nitrobenzoic acid
CAS Number	110969-50-1
Molecular Formula	$C_9H_9NO_4$
Molecular Weight	195.17 g/mol
Appearance	Pale yellow to tan crystalline solid
Solubility	Soluble in DMSO, MeOH, EtOAc; Sparingly soluble in water
Key Functionality	Nitro group (reducible to amine), Carboxylic acid (amide coupling)

Structural Analysis (The "Why")

The strategic value of this intermediate stems from the 2,3-dimethyl substitution:

- Conformational Lock: The methyl group at position 2 creates steric clash with the carboxylic acid (or resulting amide), forcing the carbonyl group out of planarity with the phenyl ring. This "twist" is often critical for binding selectivity in enzyme pockets.
- Electronic Push-Pull: The methyl groups are electron-donating, while the nitro group is electron-withdrawing. This creates a polarized system ideal for nucleophilic aromatic substitutions (if fluorinated) or selective reductions.

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Synthetic Protocol: Regioselective Nitration

The synthesis of **2,3-dimethyl-5-nitrobenzoic acid** involves the nitration of 2,3-dimethylbenzoic acid (CAS 603-79-2).

The Challenge: The starting material has two activating methyl groups and one deactivating carboxylic acid.

- C-1 (-COOH): Meta-director (directs to C-3 and C-5). C-3 is blocked. Target: C-5.
- C-2 (-CH3): Ortho/Para-director. Para is C-5. Target: C-5.
- C-3 (-CH3): Ortho/Para-director. Ortho is C-2 (blocked) and C-4. Para is C-6.
- Result: The major products are the 5-nitro (favored by C-1 and C-2 effects) and 6-nitro (favored by C-3 effect) isomers. Separation is required.[4]

Step-by-Step Synthesis Workflow

Reagents:

- 2,3-Dimethylbenzoic acid (10.0 g, 66.6 mmol)[5]
- Sulfuric acid (H_2SO_4), concentrated (60 mL)
- Potassium nitrate (KNO_3) (7.41 g, 73.3 mmol, 1.1 eq)[5]
- Dichloromethane (DCM) and Methanol (MeOH) for purification.

Procedure:

- Dissolution: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2,3-dimethylbenzoic acid (10.0 g) in concentrated H_2SO_4 (60 mL). Cool the solution to 0 °C using an ice-salt bath.
  - Note: The solution may be viscous. Ensure efficient stirring to prevent hot spots.
- Nitration: Slowly add KNO_3 (7.41 g) portion-wise over 30 minutes, maintaining the internal temperature below 5 °C.

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- Critical Control: Exotherms promote the formation of the undesired 6-nitro isomer and dinitro byproducts.

- Reaction: Allow the mixture to warm to 25 °C and stir for 1–2 hours. Monitor by LC-MS or TLC (Mobile phase: 5% MeOH in DCM).

- Quenching: Pour the reaction mixture slowly onto 500 g of crushed ice with vigorous stirring. The crude product will precipitate as a yellow solid.

- Isolation: Filter the solid and wash exclusively with cold water (3 x 100 mL) to remove residual acid. Dry the filter cake under vacuum at 45 °C.

- Purification (Isomer Separation):

  - The crude solid contains ~15–40% of the 5-nitro isomer mixed with the 6-nitro isomer.

  - Recrystallization: Recrystallize from Ethanol/Water (3:1). The 5-nitro isomer is typically less soluble and crystallizes first.

  - Alternative (Chromatography): If high purity (>98%) is required for API use, purify via silica gel column chromatography (Eluent: 0-10% MeOH in DCM or EtOAc/Hexane gradient).

Yield Expectation: 15–30% (isolated pure 5-nitro isomer). Note: Low yield is typical due to regioselectivity issues; unreacted starting material can be recovered.

Downstream Application: Synthesis of HPK1 Inhibitor Fragment

The most common pharmaceutical application involves converting the nitro-acid to the amino-amide motif.

Workflow Diagram



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Caption: Synthetic workflow from commodity chemical to high-value API fragment.

Protocol: Reduction to 5-Amino-2,3-dimethylbenzoic acid

- Setup: Dissolve **2,3-dimethyl-5-nitrobenzoic acid** (1.0 eq) in Methanol (10 vol).
- Catalyst: Add 10% Pd/C (5 wt% loading).
- Hydrogenation: Stir under H_2 atmosphere (balloon pressure) at RT for 4–6 hours.
- Workup: Filter through Celite to remove catalyst. Concentrate filtrate to yield the amino-acid as a tan solid.
    - QC Check: The disappearance of the nitro peak (~1530 cm^{-1}) in IR and the appearance of amine protons in NMR.

Quality Control & Analytics

For pharmaceutical intermediates, strict control of the Regioisomeric Purity is mandatory.

Test	Method	Acceptance Criteria
Assay	HPLC (C18 column, ACN/Water + 0.1% TFA)	> 98.0%
Regioisomer Content	HPLC / ^{1}H-NMR	< 0.5% (6-nitro isomer)
Identification	^{1}H-NMR (DMSO-d_6)	5-Nitro: δ ~8.60 (d, 1H), 8.14 (d, 1H). Signals are meta-coupled. 6-Nitro: Signals will show different splitting/shift.
Water Content	Karl Fischer	< 0.5%

NMR Diagnostic (DMSO-d_6):

- H-4 & H-6 Protons: Look for two doublets with meta-coupling (J ~ 2.5 Hz) at approximately 8.14 ppm and 8.60 ppm.

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- Methyl Groups: Two singlets around 2.40 ppm and 2.57 ppm.

Safety & Handling (MSDS Highlights)

- Energetic Hazard: Nitro-compounds can be explosive. While this benzoic acid derivative is relatively stable, the nitration reaction (Step 1) generates heat and potentially unstable byproducts. Never allow the nitration temperature to exceed 10 °C during addition.
- Health Hazard: Irritating to eyes, respiratory system, and skin. Potential sensitizer.
- Storage: Store in a cool, dry place away from strong reducing agents and bases.

References

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